

2'-(Trifluoromethyl)acetophenone commercial suppliers and purity grades

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Compound of Interest

Compound Name: 2'-(Trifluoromethyl)acetophenone

Cat. No.: B103096

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An in-depth technical guide on the commercial suppliers and purity grades of **2'-(Trifluoromethyl)acetophenone** is provided below. Please note that while this document provides a comprehensive overview of suppliers and product specifications, it does not include experimental protocols or signaling pathways, as those are beyond the scope of commercially available product data.

Overview of 2'-(Trifluoromethyl)acetophenone

2'-(Trifluoromethyl)acetophenone, with CAS number 17408-14-9, is a chemical compound frequently used as an intermediate in the synthesis of pharmaceuticals and agrochemicals.[1] [2] Its molecular formula is $C_9H_7F_3O$, and it has a molecular weight of 188.15 g/mol .[3][4] The trifluoromethyl group significantly influences the compound's chemical properties, enhancing its utility as a building block in organic synthesis.[1]

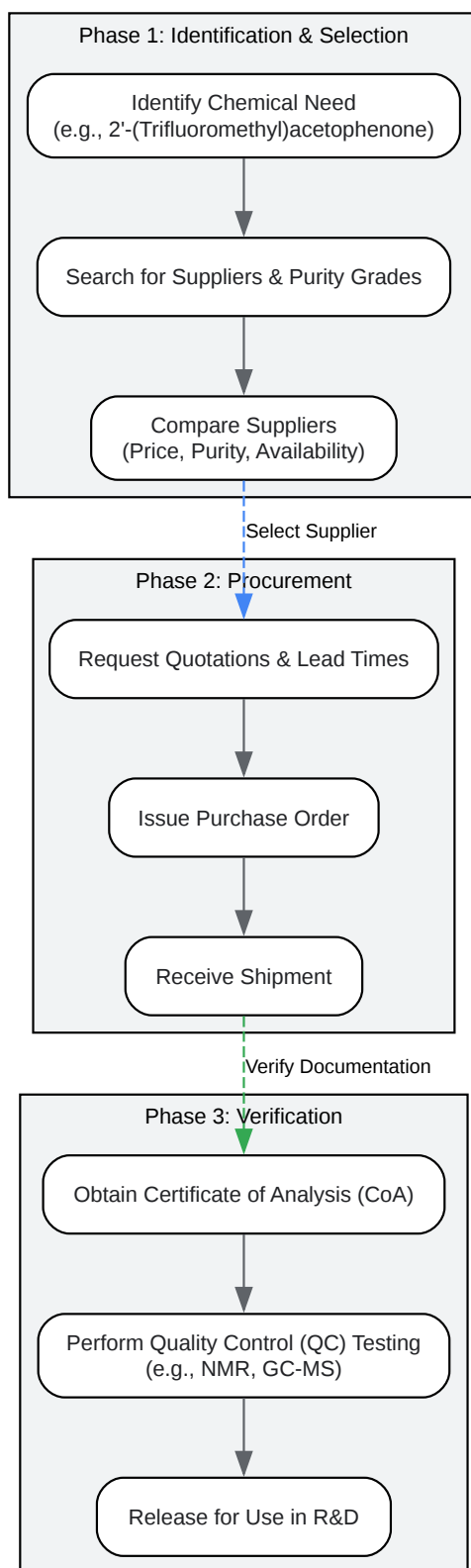
Commercial Suppliers and Purity Grades

A variety of chemical suppliers offer **2'-(Trifluoromethyl)acetophenone** in several purity grades. The selection of a supplier and grade typically depends on the specific requirements of the research or manufacturing process, such as the tolerance for impurities and the scale of the synthesis. Below is a summary of available suppliers and their stated purity levels.

Supplier	Stated Purity Grade(s)
Sigma-Aldrich	99%
Oakwood Chemical	98% [5]
Fluorochem	98% [6]
Tokyo Chemical Industry (TCI)	>98.0% (GC)
Chem-Impex	≥98% (GC) [1]
Thermo Scientific	97+ [7]
Hangzhou J&H Chemical Co., Ltd.	98% min [2]
A B Enterprises (via IndiaMART)	99% [8]
Career Henan Chemical Co. (via ChemicalBook)	98%-100% [9]
Santa Cruz Biotechnology	Information not specified [3]
FINETECH INDUSTRY LIMITED	Information not specified [10]
Hangzhou Keying Chem Co., Ltd.	Information not specified [11]
Shanghai Worldyang Chemical Co., Ltd.	Information not specified [12]

Chemical Sourcing Workflow

The process of sourcing a chemical for research or development involves several key stages, from initial identification to final procurement and quality verification. The following diagram illustrates a typical workflow for this process.



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A simplified workflow for sourcing chemical reagents for research and development.

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